

What is the chemical structure of Pentachloroanisole?

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Compound of Interest

Compound Name: Pentachloroanisole

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An In-depth Technical Guide to Pentachloroanisole

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **Pentachloroanisole**, including its structure, physicochemical characteristics, and relevant experimental protocols.

Chemical Structure and Identification

Pentachloroanisole, a halogenated anisole, is characterized by a benzene ring substituted with five chlorine atoms and one methoxy group.

- IUPAC Name: 1,2,3,4,5-pentachloro-6-methoxybenzene[1]
- CAS Number: 1825-21-4[1][2][3][4]
- Molecular Formula: C₇H₃Cl₅O[1][2][3][4][5][6][7]
- Synonyms: Pentachlorophenyl methyl ether, Pentachloroanisole, Benzene, pentachloromethoxy-, Methyl pentachlorophenate[1][2][3][5][8]

Caption: Chemical structure of **Pentachloroanisole**.

Physicochemical Properties

The key physicochemical properties of **Pentachloroanisole** are summarized in the table below. This data is essential for understanding its behavior in various experimental and environmental settings.

Property	Value	Reference
Molecular Weight	280.36 g/mol	[5][6][7]
Appearance	Needles or white crystals	[1][5]
Melting Point	108-110 °C (226-228 °F)	[1][4][5][7][9]
Boiling Point	309 °C (at 760 Torr)	[4][5]
Water Solubility	< 1 mg/mL at 25 °C (77 °F)	[1][9]
Vapor Pressure	0.000592 mmHg	[1]
LogP (Octanol/Water Partition Coefficient)	5.45	[1]

Experimental Protocols

A common method for the synthesis of **Pentachloroanisole** involves the reaction of hexachlorobenzene with sodium methoxide.[1]

Principle: This synthesis proceeds via a nucleophilic aromatic substitution reaction, where the methoxide ion displaces a chloride ion on the hexachlorobenzene ring.

Materials:

- Hexachlorobenzene
- Sodium methoxide
- Methanol (anhydrous)
- Pyridine (anhydrous)

- Apparatus for heating and reflux
- Extraction and purification equipment

Procedure:

- Prepare a solution of sodium methoxide in anhydrous methanol.
- In a separate reaction vessel, dissolve hexachlorobenzene in anhydrous pyridine.
- Heat the hexachlorobenzene solution to boiling under reflux.
- Slowly add the sodium methoxide solution to the boiling hexachlorobenzene solution.
- Maintain the reaction mixture at reflux for a specified period, monitoring the reaction progress by a suitable chromatographic technique (e.g., GC-MS).
- After completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- The crude product is then purified using techniques such as recrystallization or column chromatography to yield pure **Pentachloroanisole**.

Gas chromatography coupled with mass spectrometry (GC/MS) or an electron capture detector (ECD) are common methods for the analysis of **Pentachloroanisole** in various matrices.^[1]

Principle: The sample is first extracted and cleaned up to remove interfering substances. The extract is then injected into a gas chromatograph, where **Pentachloroanisole** is separated from other components based on its volatility and interaction with the stationary phase of the column. The separated compound is then detected by a mass spectrometer, which provides mass-to-charge ratio information for identification and quantification, or by an ECD, which is highly sensitive to halogenated compounds.

Procedure:

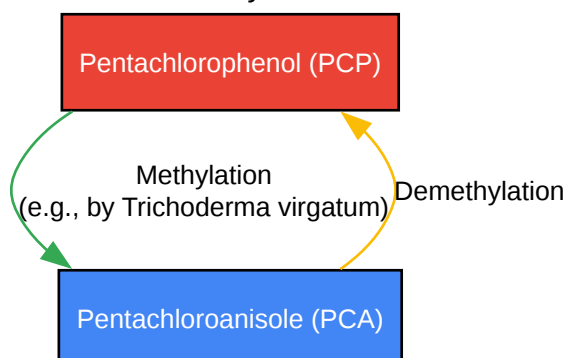
- Sample Preparation:

- Extraction: Extract the sample (e.g., soil, water, biological tissue) with a suitable organic solvent (e.g., hexane, dichloromethane).
- Cleanup: Use techniques like gel permeation chromatography or solid-phase extraction to remove interfering compounds.[1]
- GC Analysis:
 - Inject the cleaned-up extract into the GC system.
 - Separate the components on a capillary column appropriate for organochlorine pesticide analysis.
- Detection and Quantification:
 - Detect the eluted **Pentachloroanisole** using MS or ECD.
 - Quantify the amount of **Pentachloroanisole** by comparing the peak area to that of a known standard.

Metabolic Pathway

Pentachloroanisole is known to be a metabolite of the wood preservative pentachlorophenol (PCP).[1] Certain microorganisms, such as the fungus *Trichoderma virgatum*, can methylate PCP to form **Pentachloroanisole**.^[1] Conversely, **Pentachloroanisole** can undergo demethylation to revert to pentachlorophenol.^[10]

Metabolic Pathway of Pentachloroanisole



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Caption: Simplified metabolic pathway of **Pentachloroanisole**.

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